

Formation of Amisulpride N-oxide in Wastewater: A Technical Guide

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Compound of Interest

Compound Name: Amisulpride N-oxide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Amisulpride, an atypical antipsychotic drug, is increasingly detected in wastewater effluents, posing potential risks to aquatic ecosystems. During wastewater treatment, amisulpride can be transformed into various byproducts, with **Amisulpride N-oxide** being a significant and persistent transformation product. This technical guide provides an in-depth analysis of the formation of **Amisulpride N-oxide** in wastewater through common advanced oxidation processes (AOPs), namely ozonation and photodegradation. It includes a summary of quantitative data, detailed experimental protocols from key studies, and visualizations of the transformation pathways and analytical workflows.

Formation of Amisulpride N-oxide via Ozonation

Ozonation is an effective method for removing many organic micropollutants from wastewater. However, it can also lead to the formation of transformation products that may be more persistent or toxic than the parent compound. Studies have shown that amisulpride is efficiently oxidized by ozone, leading to the formation of **Amisulpride N-oxide**.^{[1][2]}

Quantitative Data: Ozonation of Amisulpride in a Municipal Wastewater Treatment Plant

The following table summarizes the concentrations of amisulpride and **Amisulpride N-oxide** before and after ozonation in a municipal wastewater treatment plant (WWTP) as reported by Bollmann et al. (2016).

Compound	Concentration in Ozonation Influent (ng/L)	Concentration in Ozonation Effluent (ng/L)	Removal/Formation (%)
Amisulpride	1300	< 50	> 96%
Amisulpride N-oxide	Not Reported	1100	Formation

Data sourced from Bollmann et al. (2016).[\[1\]](#)[\[2\]](#)[\[3\]](#)

Experimental Protocol: Ozonation of Municipal Wastewater Effluent

This protocol is based on the methodology described by Bollmann et al. (2016) for the ozonation of secondary wastewater effluent at a pilot-scale plant.[\[1\]](#)[\[2\]](#)

1.2.1. Ozonation Setup:

- Reactor: A pilot-scale plant consisting of two bubble columns.
- Ozone Generator: Production of ozone from technical-grade oxygen.
- Ozone Dosing: The ozone dose was not explicitly stated in the abstract; however, typical doses in such pilot studies range from 0.5 to 1.0 mg O₃ per mg of dissolved organic carbon (DOC).
- Contact Time: The hydraulic retention time in the ozone contact chambers was not specified in the abstract.

1.2.2. Wastewater Matrix:

- Source: Effluent from a municipal wastewater treatment plant.

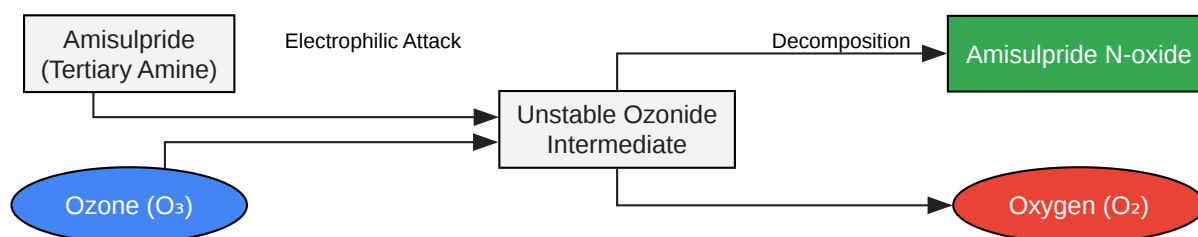
- Key Parameters: The specific characteristics of the wastewater (e.g., DOC, pH, temperature) were not detailed in the abstract but are crucial for ozone reaction kinetics.

1.2.3. Sampling and Analysis:

- Sampling Points: Samples were collected from the influent and effluent of the ozonation pilot plant.
- Sample Preparation: Not detailed in the abstract, but typically involves filtration and solid-phase extraction (SPE) for enrichment of the target analytes.
- Analytical Method: Liquid chromatography-high resolution mass spectrometry (LC-HRMS) was used for the identification and quantification of amisulpride and its transformation products.

Proposed Mechanism of Amisulpride N-oxide Formation by Ozonation

The formation of **Amisulpride N-oxide** during ozonation occurs through the electrophilic attack of ozone on the tertiary amine group of the amisulpride molecule. The nitrogen atom's lone pair of electrons attacks the ozone molecule, leading to the formation of an unstable intermediate that subsequently decomposes to yield the N-oxide and molecular oxygen.[4][5]



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*Ozonation pathway of Amisulpride to **Amisulpride N-oxide**.*

Formation of Amisulpride N-oxide via Photodegradation

Photodegradation, through direct absorption of light or indirect reactions with photochemically generated reactive species, is another important transformation pathway for pharmaceuticals in the aquatic environment. Studies have demonstrated that amisulpride is susceptible to photodegradation, leading to the formation of **Amisulpride N-oxide** among other products.[\[6\]](#)
[\[7\]](#)[\[8\]](#)

Quantitative Data: Photodegradation of Amisulpride

The study by Skibiński (2011) identified **Amisulpride N-oxide** as a photodegradation product. The quantitative yield was not reported, but the high-resolution mass spectrometry data confirmed its formation.

Parent Compound	Photodegradation Product	Formula	Measured m/z [M+H] ⁺	Mass Accuracy (ppm)
Amisulpride	Amisulpride N-oxide	C ₁₇ H ₂₇ N ₃ O ₅ S	385.1665	3.05

Data sourced from Skibiński (2011).[\[6\]](#)

Experimental Protocol: Photodegradation of Amisulpride

This protocol is based on the methodology described by Skibiński (2011) for the investigation of amisulpride's photostability.[\[6\]](#)

2.2.1. Irradiation Setup:

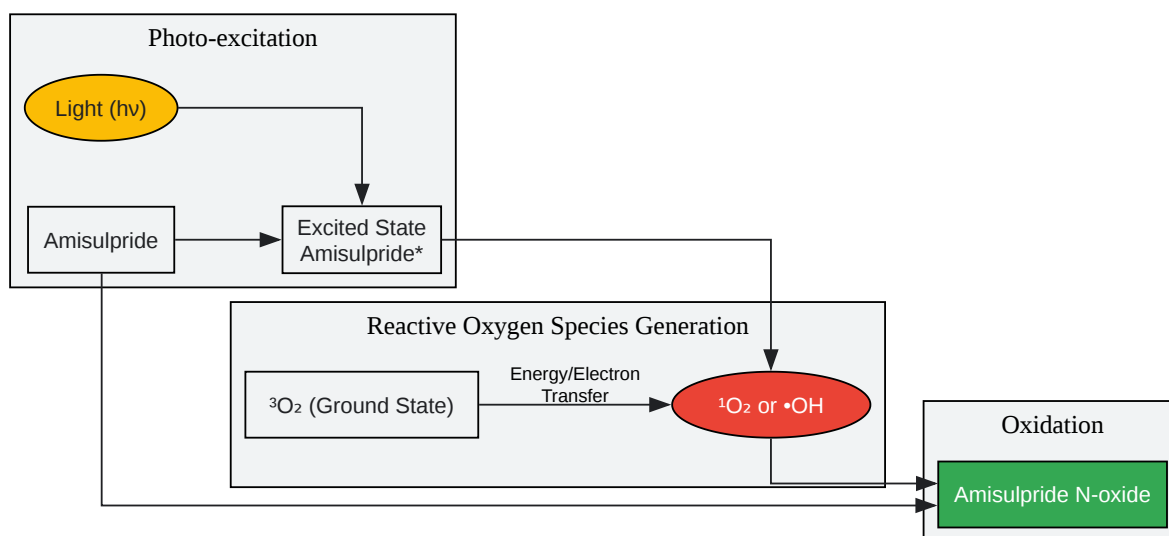
- Light Source: UVA irradiation. The specific lamp and its intensity were not detailed in the abstract.
- Solvent: Methanol solution.
- Irradiation Time: The duration of the irradiation was not specified in the abstract.

2.2.2. Sample Preparation and Analysis:

- Initial Concentration: The initial concentration of amisulpride in the methanol solution was not provided in the abstract.
- Analytical Method: Reversed-phase ultra-high-pressure liquid chromatography with a diode-array detector coupled to an electrospray ionization quadrupole time-of-flight mass spectrometer (UHPLC-DAD/ESI-Q-TOF-MS) was used.
- MS/MS Fragmentation: MS/MS spectra were obtained to aid in the structural elucidation of the degradation products.

Proposed Mechanism of Amisulpride N-oxide Formation by Photodegradation

The formation of **Amisulpride N-oxide** via photodegradation can occur through several mechanisms, including direct photooxidation or reaction with photochemically generated reactive oxygen species (ROS) such as singlet oxygen ($^1\text{O}_2$) or hydroxyl radicals ($\cdot\text{OH}$). In the presence of oxygen, excited-state amisulpride can transfer energy to molecular oxygen to form singlet oxygen, which can then oxidize the tertiary amine group to the N-oxide.[9][10][11]



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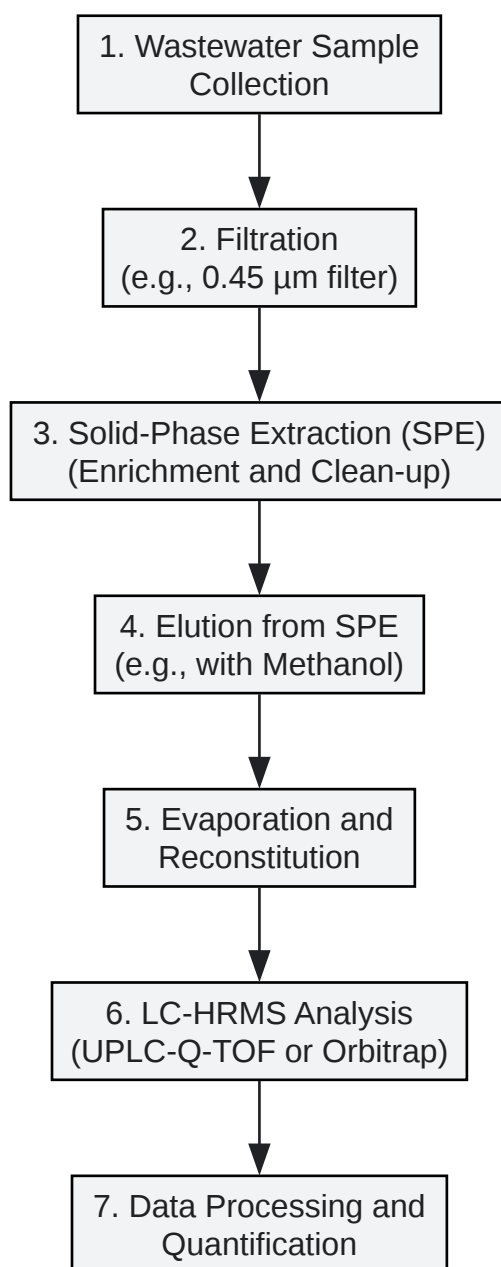
*Photodegradation pathway of Amisulpride to **Amisulpride N-oxide**.*

Analytical Methodology for Amisulpride and Amisulpride N-oxide

The accurate detection and quantification of amisulpride and its N-oxide in complex wastewater matrices require sophisticated analytical techniques. Liquid chromatography coupled with high-resolution mass spectrometry (LC-HRMS) is the method of choice for this purpose.

Experimental Workflow: LC-HRMS Analysis

The following diagram illustrates a typical workflow for the analysis of amisulpride and **Amisulpride N-oxide** in wastewater samples.



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Typical analytical workflow for Amisulpride and its N-oxide.

Persistence and Environmental Significance

Amisulpride N-oxide has been shown to be more persistent than the parent compound, particularly in biological wastewater treatment processes.[1][2] Its high biological persistence means that it is likely to be discharged into receiving water bodies, where its long-term environmental fate and potential ecotoxicological effects warrant further investigation.

Conclusion

The formation of **Amisulpride N-oxide** is a significant transformation pathway for amisulpride in wastewater treatment plants employing advanced oxidation processes like ozonation and in aquatic environments exposed to sunlight. This technical guide has summarized key quantitative data, outlined relevant experimental protocols, and visualized the formation mechanisms and analytical workflows. For researchers, scientists, and drug development professionals, understanding the formation and fate of such transformation products is crucial for assessing the environmental risks associated with pharmaceutical residues and for developing more effective and sustainable wastewater treatment strategies. Further research is needed to fully elucidate the toxicological profile of **Amisulpride N-oxide** and its impact on aquatic ecosystems.

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